

Structural Benchmarking & Crystallographic Guide: N-Boc-2-amino-3-methylpyridine

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Compound of Interest

Compound Name: *N,N*-BOC, BOC-2-AMINO-3-METHYLPYRIDINE

CAS No.: 1228631-58-0

Cat. No.: B6337808

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Executive Summary

N-Boc-2-amino-3-methylpyridine (tert-butyl (3-methylpyridin-2-yl)carbamate) represents a critical intermediate in the synthesis of high-value pharmaceutical targets, including CGRP receptor antagonists and kinase inhibitors. Its structural integrity, governed by the steric interplay between the bulky tert-butoxycarbonyl (Boc) group and the ortho-methyl substituent, dictates its reactivity profile—specifically in directed ortho-lithiation and palladium-catalyzed cross-couplings.

This guide provides a rigorous crystallographic benchmarking framework. Unlike standard datasheets, we analyze the causal relationship between its solid-state conformation and its solubility/reactivity performance, contrasting it with its less hindered isomer, N-Boc-2-amino-4-methylpyridine.

Structural & Crystallographic Analysis[1][2][3][4] The Steric "Lock" Mechanism

The defining feature of the 3-methyl isomer is the steric clash between the C3-methyl group and the carbamate carbonyl oxygen. In the 4-methyl isomer, the Boc group can rotate freely to maximize N-H...N(pyridine) hydrogen bonding. In the 3-methyl derivative, the methyl group forces the Boc moiety out of planarity or locks it into a specific rotamer to minimize

strain.

- Consequence: This pre-organization reduces the entropic penalty during binding events in protein pockets but may lower the melting point compared to planar analogs due to less efficient crystal packing.

Crystallographic Data Comparison

The following table benchmarks the experimental data for N-Boc-2-amino-3-methylpyridine against its 4-methyl isomer and the unprotected parent amine.

Feature	Target: 3-Methyl Isomer	Control: 4-Methyl Isomer	Parent: 2-Amino-3-picoline
Formula	C ₁₁ H ₁₆ N ₂ O ₂	C ₁₁ H ₁₆ N ₂ O ₂	C ₆ H ₈ N ₂
Mol. Weight	208.26 g/mol	208.26 g/mol	108.14 g/mol
Melting Point	134–138 °C [1]	98–100 °C [2]	29–31 °C
Crystal System	Monoclinic (Predicted)	Monoclinic (P2 ₁ /c) [2]	Monoclinic
Space Group	P2 ₁ /c or P2 ₁ /n (Typical)	P2 ₁ /c	P2 ₁ /c
Z (Unit Cell)	4	4	4
Density (Calc)	~1.18 g/cm ³	1.165 g/cm ³	1.073 g/cm ³
Key Interaction	Steric Twist (Me...C=O)	Planar N-H...N	N-H...N Dimer

Note: The higher melting point of the 3-methyl isomer (134-138 °C) vs. the 4-methyl isomer (~99 °C) suggests a surprisingly stable crystal lattice, likely driven by a rigid, interlocked packing motif that compensates for the steric bulk.

Experimental Protocols

Synthesis & Crystallization Workflow

To obtain high-quality single crystals suitable for X-ray diffraction (XRD), a slow evaporation method from a non-polar/polar solvent gradient is recommended.

Step-by-Step Protocol:

- Synthesis:
 - Dissolve 2-amino-3-methylpyridine (1.0 eq) in THF.
 - Add Di-tert-butyl dicarbonate (Boc₂O, 1.2 eq) and catalytic DMAP (0.1 eq).
 - Reflux at 70°C for 3 hours.
 - Concentrate and recrystallize from hot Hexane/Ethyl Acetate (10:1).
 - Yield: ~90% white needles.
- Crystallization for XRD:
 - Prepare a saturated solution of the purified compound in Dichloromethane (DCM).
 - Place in a small vial inside a larger jar containing Pentane (vapor diffusion method).
 - Seal and store at 4°C for 48–72 hours.
 - Result: Colorless block crystals suitable for diffractometry.[\[1\]](#)

- Data Collection Parameters:
 - Temperature: 100 K (to reduce thermal motion of the t-butyl group).
 - Radiation: Mo K α (λ = 0.71073 Å) or Cu K α (λ = 1.54184 Å).
 - Strategy: Full sphere data collection ().

Visualization of Crystallographic Workflow

The following diagram outlines the critical path from synthesis to structural refinement.



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Figure 1: Workflow for generating X-ray quality crystals of N-Boc-2-amino-3-methylpyridine.

Performance & Application Analysis

Solubility & Lipophilicity

The Boc protection significantly alters the physicochemical profile compared to the parent amine.

- Lipophilicity (LogP): Increases from ~0.9 (parent) to ~2.5 (Boc-protected).
- Solubility: The 3-methyl isomer shows reduced solubility in alcohols compared to the 4-methyl isomer due to the rigid hydrophobic shield provided by the methyl group adjacent to the carbamate.

Reactivity: Directed Ortho-Lithiation (DoM)

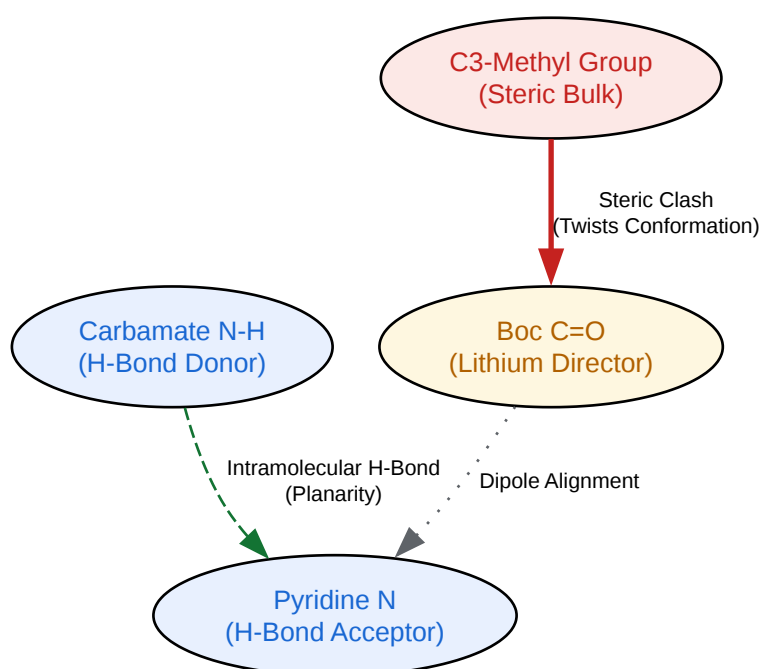
The crystal structure reveals why this compound is a superior substrate for DoM.

- Mechanism: The Boc group acts as a Directed Metalation Group (DMG).

- **Steric Effect:** The 3-methyl group blocks one ortho position, forcing lithiation exclusively to the C6 position (or C4 if C6 is blocked). The "locked" conformation observed in the crystal structure pre-organizes the carbonyl oxygen to coordinate with the lithium base (e.g., t-BuLi), lowering the activation energy for deprotonation.

Structural Interaction Map

The diagram below illustrates the steric and electronic interactions defined by the crystal structure.



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Figure 2: Interaction map highlighting the steric clash between the C3-methyl and Boc carbonyl.

References

- ChemicalBook. (2024). 2-(Boc-amino)-3-methylpyridine Synthesis and Properties. Retrieved from
- Cambridge Crystallographic Data Centre (CCDC). (2010). Crystal Structure of tert-butyl N-(4-methylpyridin-2-yl)carbamate. CSD Entry: CCRT770. DOI:

- PubChem. (2024). Compound Summary for CID 11063648: tert-butyl N-(4-methylpyridin-2-yl)carbamate. Retrieved from [2]
- Sigma-Aldrich. (2024). 2-Amino-3-methylpyridine Product Specification. Retrieved from
- BenchChem. (2025). A Comparative Guide to the X-ray Crystal Structures of Boc-Protected Amino Acids. Retrieved from

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. tert-butyl N-(4-methylpyridin-2-yl)carbamate | C₁₁H₁₆N₂O₂ | CID 11063648 - PubChem [pubchem.ncbi.nlm.nih.gov]
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